

An In-depth Technical Guide on the Physicochemical Properties of Citronellyl Nitrile

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Citronellyl nitrile

Cat. No.: B1228654

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of two critical physicochemical properties of **Citronellyl nitrile** (CAS No. 51566-62-2): its boiling point and flash point. These parameters are fundamental for the safe handling, storage, and application of this compound in research and industrial settings. This document summarizes key data, details the experimental methodologies for their determination, and presents a logical workflow for these analytical procedures.

Core Physicochemical Data

Citronellyl nitrile, also known as 3,7-dimethyloct-6-enenitrile, is a colorless to pale yellow liquid utilized primarily in the fragrance industry.^[1] Its key physical properties are summarized below.

Data Presentation: Physical Properties of **Citronellyl Nitrile**

Property	Value	Conditions / Method
Boiling Point	231.43 °C	1013.25 hPa (measured)[2]
110.00 to 111.00 °C	760.00 mm Hg[3][4]	
233 °C	Not specified[5]	
229 - 230 °C	Not specified[6]	
231 °C	Not specified[7]	
Flash Point	103 °C	DIN 51758, closed cup[2]
> 93.33 °C	Closed Cup[8][9]	
117 °C	Not specified[10]	
122 °C	Not specified[5]	
85 °C to 117 °C	Method dependent[11]	

Note: Variations in reported values can be attributed to differences in experimental methods, pressure conditions, and sample purity.

Experimental Protocols

The determination of boiling and flash points is governed by standardized protocols to ensure accuracy and reproducibility. The methodologies referenced for **Citronellyl nitrile** are detailed below.

2.1. Boiling Point Determination (OECD Guideline 103)

The OECD Guideline 103 describes several methods for determining the boiling point of a substance, which is the temperature at which its vapor pressure equals the atmospheric pressure.[3][8][10] For a substance like **Citronellyl nitrile**, methods such as ebulliometry, dynamic vapor pressure measurement, or differential scanning calorimetry (DSC) are applicable.[8][12]

Principle of the Distillation Method (Siwoloboff's Method):

This method involves heating a sample in a test tube immersed in a liquid bath.^[5] A smaller, fused capillary tube, sealed at its upper end, is placed within the test tube containing the sample.

Detailed Methodology:

- **Sample Preparation:** A small quantity of the liquid substance (**Citronellyl nitrile**) is placed into a boiling test tube.
- **Apparatus Setup:** A thermometer and the sample tube are placed in a heating bath (e.g., oil bath). A capillary tube, fused approximately 1 cm from its lower end, is inserted into the sample.^[5]
- **Heating:** The heating bath is gradually heated.
- **Observation:** As the temperature approaches the boiling point, a steady stream of bubbles will emerge from the lower end of the capillary tube.^[5]
- **Boiling Point Determination:** The heat source is removed, and the bath is allowed to cool slowly. The boiling point is the temperature at which the bubble stream stops, and the liquid begins to enter the capillary tube.^[5]
- **Pressure Correction:** The observed boiling point is corrected to standard atmospheric pressure (101.325 kPa).

2.2. Flash Point Determination (Closed Cup Method, e.g., DIN 51758, EN ISO 2719)

The flash point is the lowest temperature at which a liquid's vapors will ignite when an ignition source is introduced.^[4] The closed-cup method confines the vapors, typically resulting in a lower flash point value than an open-cup method and is used to simulate spills in enclosed spaces.^[11] The Pensky-Martens apparatus is commonly used for this test.^[4]

Principle of the Closed-Cup Method:

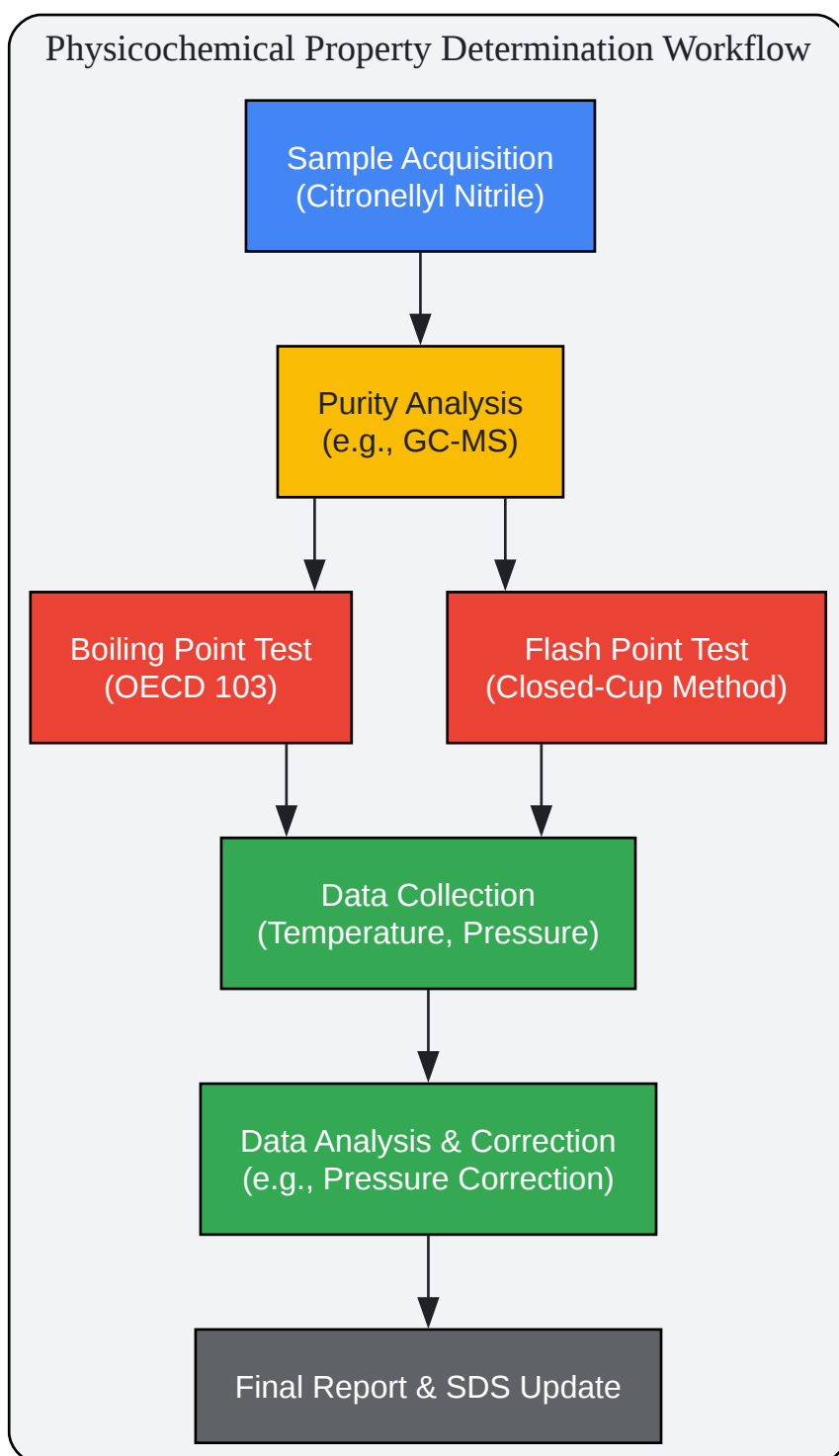
The sample is heated in a sealed cup at a controlled rate. An ignition source (a small flame) is periodically introduced into the vapor space above the liquid. The flash point is the lowest temperature at which a flash is observed.^[4]

Detailed Methodology:

- **Sample Preparation:** The test cup of the apparatus is filled with **Citronellyl nitrile** to a specified level. The sample must be free of any impurities that could affect the result.
- **Apparatus Setup:** The cup is sealed with a lid that contains openings for a stirrer, a thermometer, and the ignition source.
- **Heating and Stirring:** The sample is heated at a slow, constant rate (e.g., 5 to 6°C/min), and if the sample is not a liquid with suspended solids, it is stirred at a specified speed (e.g., 90 to 120 rpm) to ensure temperature uniformity.^[4]
- **Application of Ignition Source:** At regular temperature intervals, the ignition source is dipped into the vapor space of the cup for a short, standardized period. For flash points expected below 110°C, this is typically done at every 1°C rise in temperature.^[4]
- **Flash Point Determination:** The flash point is the temperature read on the thermometer at the moment a distinct flash appears inside the cup.^[4]
- **Data Recording:** The observed flash point temperature is recorded.

Mandatory Visualization

The following diagram illustrates the logical workflow for determining the physicochemical properties of a chemical substance like **Citronellyl nitrile**.



[Click to download full resolution via product page](#)

Workflow for Physicochemical Analysis.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. lcslaboratory.com [lcslaboratory.com]
- 2. oecd.org [oecd.org]
- 3. aidic.it [aidic.it]
- 4. Physical chemical testing studies | Essem Compliance [essem-compliance.com]
- 5. pm.szczecin.pl [pm.szczecin.pl]
- 6. kaycantest.com [kaycantest.com]
- 7. laboratuar.com [laboratuar.com]
- 8. scimed.co.uk [scimed.co.uk]
- 9. oecd.org [oecd.org]
- 10. stanhope-seta.co.uk [stanhope-seta.co.uk]
- 11. OECD 102 / 103 - Phytosafe [phytosafe.com]
- 12. Closed Cup Flash Point Test Method: An Overview - zeal [zealinstruments.com]
- To cite this document: BenchChem. [An In-depth Technical Guide on the Physicochemical Properties of Citronellyl Nitrile]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1228654#boiling-point-and-flash-point-of-citronellyl-nitrile]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com